

1-Ethoxyhexane versus ethyl hexyl ether properties

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Compound Focus: 1-Ethoxyhexane

CAS No.: 5756-43-4

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Thermophysical Property Data

The tables below consolidate key property data for **1-Ethoxyhexane** (C₈H₁₈O) from scientific sources, which you can use as a reference point for your own comparisons. [1] [2] [3]

Table 1: Core Physical and Thermodynamic Properties

Property	Value	Unit	Source / Notes
Molecular Weight	130.23	g/mol	[3] [4]
Molecular Formula	C ₈ H ₁₈ O		[1] [3] [4]

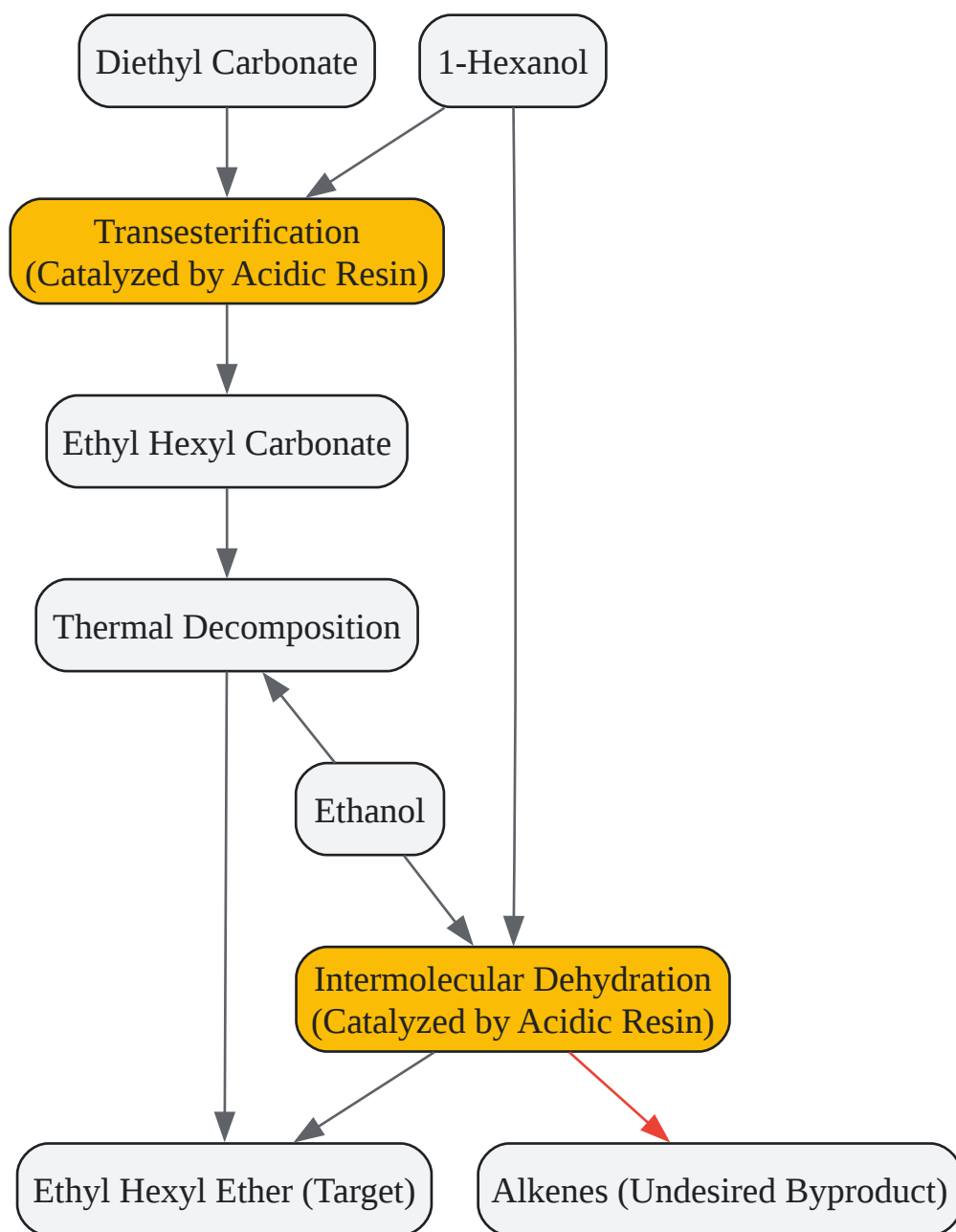
| **Boiling Point** | 404.86 (calculated) 414.11 (estimate) | K K | Joback Calculated Property [2] Other Source [3] | | **Critical Temperature** | 568.81 | K | Joback Calculated Property [2] | | **Critical Pressure** | 2492.52 | kPa | Joback Calculated Property [2] | | **Melting Point** | 202.15 (calculated) 179 (estimate) | K K | Joback Calculated Property [2] Other Source [3] | | **Liquid Density** | 775.80 (@ 288.15 K) 745.27 (@ 323.15 K) | kg/m³ | Experimental Data [2] | | **Flash Point** | 304.35 | K | Estimated [3] | | **Vapor Pressure** | 1.27 (@ 25°C) | kPa | Estimated (9.52 mmHg) [3] | | **Enthalpy of Vaporization** | 35.81 | kJ/mol | Joback Calculated Property [2] | | **Enthalpy of Formation (Gas)** | -340.67 | kJ/mol | Joback Calculated Property [2] |

Table 2: Safety and Handling Data

Property	Value	Unit	Source
Flash Point	31.2	°C	[3]
Vapor Pressure at 25°C	9.52	mmHg	[3]

Synthesis and Experimental Protocols

The following diagram illustrates the synthesis pathways for ethyl hexyl ether, and the described methodology can serve as a detailed experimental protocol.



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The primary synthesis method for ethyl hexyl ether uses **acidic ion-exchange resins** (e.g., Dowex 50W×2 or Amberlyst 70) as catalysts [5].

- **Reactants:** 1-Hexanol and Diethyl Carbonate [5].
- **Reaction Pathways:** Formation proceeds through two main routes after an initial transesterification step [5]:
 - **Thermal Decomposition Pathway:** Ethyl hexyl carbonate (formed from transesterification) undergoes thermal decomposition to yield the target ether [5].

- **Dehydration Pathway:** 1-Hexanol and ethanol (also a transesterification product) undergo intermolecular dehydration catalyzed by the acidic resin to form the ether [5].
- **Typical Conditions:** Liquid-phase reactions in a batch reactor at **403–463 K (130–190°C)** and a pressure of **2.5 MPa** [5].
- **Key Control Parameter:** **Lower reaction temperatures** favor selectivity towards the desired ether and suppress the undesired formation of alkenes (byproducts) [5].

Application Context and Comparison Considerations

1-Ethoxyhexane is described as a **colorless, volatile liquid that is insoluble in water but soluble in most organic solvents** [3]. Its primary identified industrial application is as a **solvent** in the production of paints, coatings, and adhesives, where its **low toxicity and high boiling point** are considered advantageous [3]. Notably, research has also explored its synthesis as a **potential additive for cleaner diesel fuel** [5].

For a meaningful comparison guide, you would need to contrast this data with properties of alternative solvents (e.g., other ethers like dibutyl ether, or hydrocarbons like hexane) on points like:

- **Solvation Power:** Often quantified by Hansen Solubility Parameters.
- **Toxicity Profile:** Comparative LD50 values and exposure limits.
- **Environmental Impact:** Factors like biodegradability and volatility (VOC status).
- **Cost and Availability.**

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References

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